

# Product Specifications and Available Data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Delmitide

CAS No.: 287096-87-1

Cat. No.: S525597

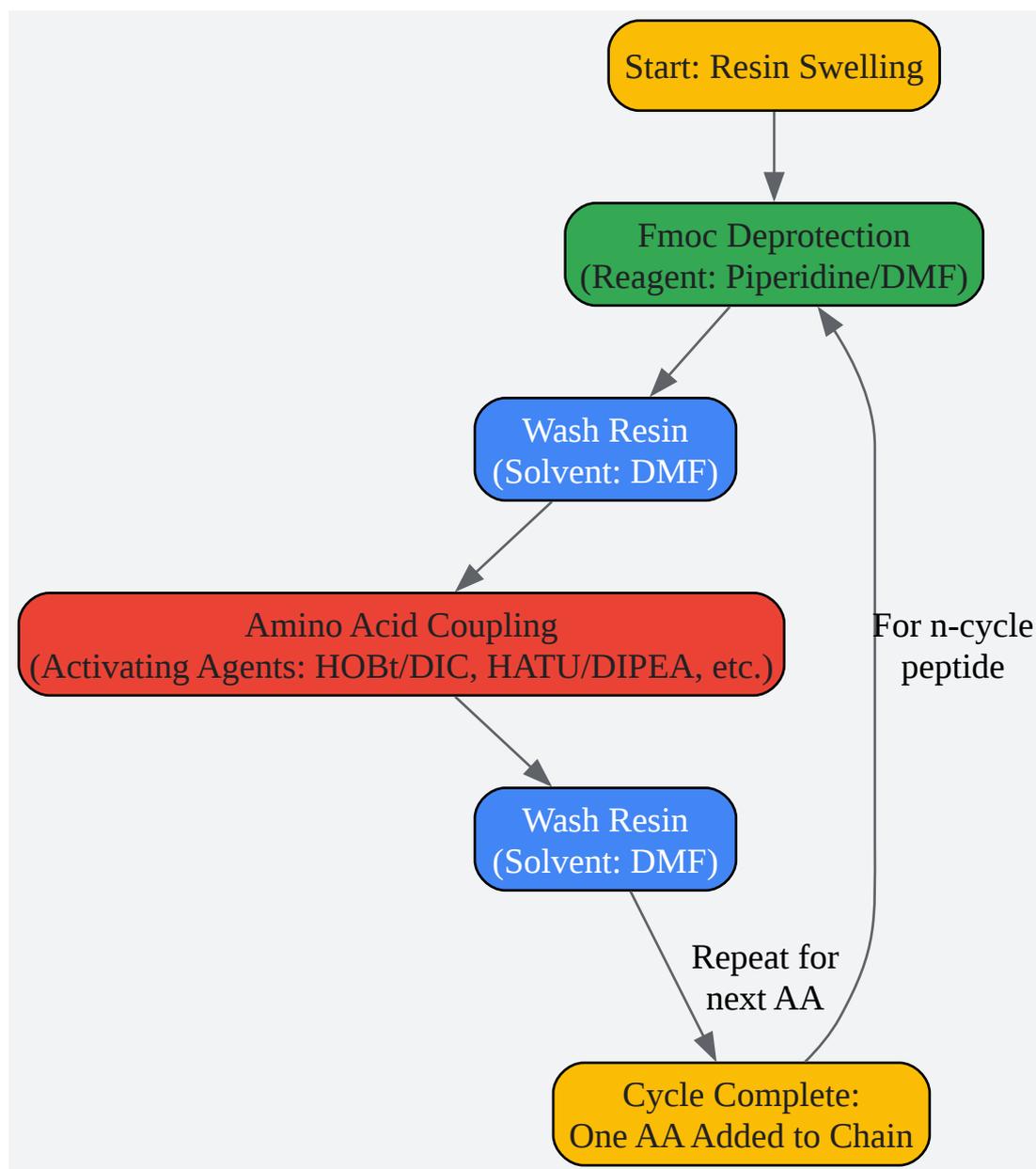
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The table below summarizes the key available data for **Delmitide** acetate from a commercial supplier [1]. This information is crucial for characterization and handling once the peptide is synthesized.

Parameter	Details
Product Name	Delmitide acetate (RDP58 acetate)
CAS Number	501019-16-5
Sequence Type	Rationally designed, orally active D-decapeptide
Purity	≥ 98.55% (HPLC, GMP-grade)
Form	Lyophilized powder; white to off-white solid
Molecular Weight	~1288.62 g/mol
Solubility	Soluble in water (~6-8 mg/mL); gentle heating or sonication may help
Storage	-20°C, dry, dark conditions; avoid repeated freeze-thaw cycles
Key Application	Ulcerative colitis and inflammation research

## Proposed General Synthesis Workflow

Although a specific protocol for **Delmitide** was not found, it is a decapeptide composed entirely of **D-amino acids**. The synthesis would almost certainly be performed using **Fmoc Solid-Phase Peptide Synthesis (SPPS)**, which is the industry standard [2] [3] [4]. The following diagram illustrates the core, iterative cycle of this method.



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## Key Steps in Fmoc-SPPS:

- **Solid Support:** The synthesis begins by attaching the first D-amino acid to an insoluble resin (e.g., 2-chlorotrityl chloride resin or Rink amide resin) inside a reaction vessel [4].
- **Elongation Cycle:** The peptide chain is elongated from the C-terminus to the N-terminus by repeating the cycle shown above for each additional D-amino acid.
  - **Deprotection:** The Fmoc (9-fluorenylmethoxycarbonyl) protecting group is removed with a reagent like piperidine to free the amino group for the next coupling [2] [5].
  - **Washing:** The resin is washed to remove deprotection byproducts (a step that modern "in-situ" protocols seek to minimize) [2].
  - **Coupling:** The next Fmoc-D-amino acid is activated and coupled to the growing chain. Common activating agents include HATU with DIPEA, or HOBt with DIC [5].
- **Final Cleavage and Purification:**
  - **Cleavage:** Once the full sequence is assembled, the peptide is cleaved from the resin using a strong acid cocktail like TFA (Trifluoroacetic Acid), which also removes permanent side-chain protecting groups [5].
  - **Precipitation & Purification:** The crude peptide is precipitated in cold diethyl ether, redissolved, and purified, typically using preparative HPLC.
  - **Analysis:** The final product is analyzed by analytical HPLC and Mass Spectrometry to confirm identity and purity ( $\geq 98.55\%$ ) [3] [1].

## Post-Synthesis Handling and Analysis

For researchers working with the synthesized peptide, the following workflow details the key steps for handling, quality control, and initial experimental setup.



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## Protocol Notes:

- **Solubility:** If the peptide does not dissolve easily in sterile water, brief sonication in a water bath or gentle warming to 37°C can be used [1].
- **Storage:** For long-term stability, store the lyophilized powder at -20°C. Aliquot reconstituted solutions to avoid repeated freeze-thaw cycles [1].
- **Sterility:** For cell-based assays, filter-sterilize the solution using a 0.22 µm filter [1].

## Research Applications and Mechanism

Understanding the biological context is vital for applying the synthesis protocol effectively. **Delmitide** is an anti-inflammatory peptide, not an antimicrobial peptide.

- **Primary Research Application:** It is extensively studied in models of **ulcerative colitis**, showing efficacy in reducing inflammation at doses of 200-300 mg in clinical trials [1].
- **Mechanism of Action:** It functions as a potent inhibitor of inflammatory signaling. Its key action is disrupting the **MyD88–IRAK–TRAF6** complex, which is a critical early step in the activation of the NF-κB pathway. This leads to the suppression of pro-inflammatory cytokines like TNF-α, IFN-γ, and IL-12. It also upregulates the cytoprotective enzyme **heme oxygenase-1** [1].

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## References

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**Address:** Ontario, CA 91761, United States

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